

Commercial Suppliers and Technical Profile of 1-(4-Nitrophenyl)pyrrolidin-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Nitrophenyl)pyrrolidin-2-one

Cat. No.: B076513

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, synthesis, and potential biological significance of the chemical compound **1-(4-Nitrophenyl)pyrrolidin-2-one**. This document is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis, drug discovery, and development.

Commercial Sourcing

1-(4-Nitrophenyl)pyrrolidin-2-one is available from a number of commercial chemical suppliers. The purity and available quantities can vary, and pricing is often available upon request. Below is a summary of some of the known suppliers.

Supplier	Product Name	CAS Number	Purity	Available Quantities	Price
Changchun Haoifei Import & Export Trade Co., Ltd.	1-(4-Nitrophenyl)pyrrolidin-2-one	13691-26-4	99%	Inquire	Inquire[1]
BLDpharm	4-Amino-1-(4-nitrophenyl)pyrrolidin-2-one	N/A	Inquire	Inquire	Inquire[2]
Research Scientific	((S)-(-)-1-(4-NITROPHENYL)-2-PYRROLIDIN	152100-45-3	Inquire	1 Gram	£812.00 GBP[3]
ChemUnivers e	1-(4-NITROPHENYL)PYRROLIDIN-2-ONE	Inquire	Inquire	Inquire	Request a Quote[4]
Vibrant Pharma Inc.	1-(2-Chloro-4-nitrophenyl)pyrrolidine	55403-91-3	>97%	Inquire	\$75.00 - \$1,600.00[5]

Synthesis Methodology

The synthesis of 1-aryl-pyrrolidin-2-ones, such as **1-(4-nitrophenyl)pyrrolidin-2-one**, can be achieved through several established synthetic routes. A common approach involves the reaction of a donor-acceptor cyclopropane with an aniline derivative.[6][7] This method provides a straightforward pathway to 1,5-substituted pyrrolidin-2-ones.

Representative Experimental Protocol for the Synthesis of 1,5-Substituted Pyrrolidin-2-ones

This protocol is a generalized procedure based on the synthesis of similar compounds and may require optimization for the specific synthesis of **1-(4-nitrophenyl)pyrrolidin-2-one**.

Materials:

- Donor-acceptor cyclopropane (e.g., a 2-aryl-cyclopropane-1,1-diester)
- 4-Nitroaniline
- Lewis Acid Catalyst (e.g., Nickel Perchlorate)
- Toluene
- Acetic Acid
- Standard laboratory glassware and purification apparatus (e.g., column chromatography)

Procedure:

- Ring Opening: In a round-bottom flask, dissolve the donor-acceptor cyclopropane and 4-nitroaniline in toluene.
- Add a catalytic amount of a Lewis acid, such as nickel perchlorate.
- Stir the reaction mixture at room temperature until the starting materials are consumed, as monitored by thin-layer chromatography (TLC). This step leads to the formation of a γ -amino ester intermediate.
- Lactamization and Dealkoxycarbonylation: To the crude reaction mixture, add 2 equivalents of acetic acid.
- Heat the mixture to reflux. The cyclization of the γ -amino ester to the corresponding pyrrolidin-2-one will occur.^[7]
- Work-up and Purification: After the reaction is complete, cool the mixture to room temperature.

- Wash the organic layer with a saturated aqueous solution of sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to yield the desired **1-(4-nitrophenyl)pyrrolidin-2-one**.

Potential Biological Activity and Signaling Pathways

The biological activity of **1-(4-nitrophenyl)pyrrolidin-2-one** is not extensively documented in publicly available literature. However, the pyrrolidinone core is a common scaffold in many biologically active compounds, and the presence of a nitro group suggests potential for a range of pharmacological effects.^[8]

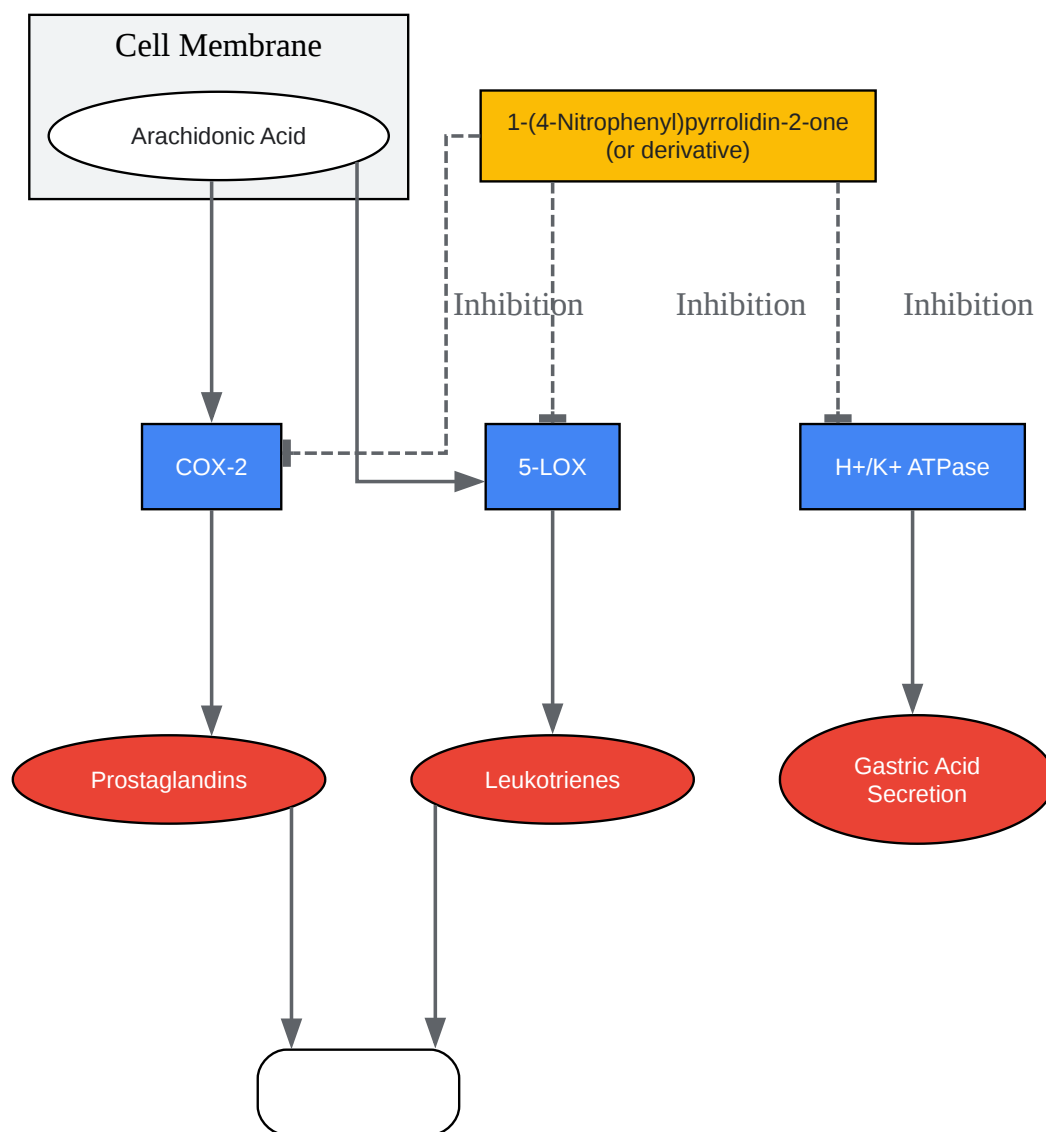
Nitro-containing compounds are known to exhibit a wide spectrum of biological activities, including antimicrobial and anticancer effects.^[8] These activities are often mediated through redox reactions where the nitro group is reduced to form reactive nitroso and hydroxylamine intermediates that can interact with cellular macromolecules.^[9]

Furthermore, derivatives of p-nitrophenyl compounds have been investigated as multi-target inhibitors of enzymes involved in inflammation, such as cyclooxygenase-2 (COX-2) and 5-lipoxygenase (5-LOX), as well as the proton pump H⁺/K⁺ ATPase.^[10] Inhibition of the COX-2 and 5-LOX pathways would block the production of prostaglandins and leukotrienes, respectively, which are key mediators of inflammation.

A related compound, 1-[2-(4-nitrophenoxy)acetyl]pyrrolidin-2-one, has been identified as a potential anti-amnesic agent.^[11]

Potential Anti-Inflammatory Signaling Pathway

The following diagram illustrates a potential mechanism of action for a p-nitrophenyl-containing compound as a multi-target anti-inflammatory agent.

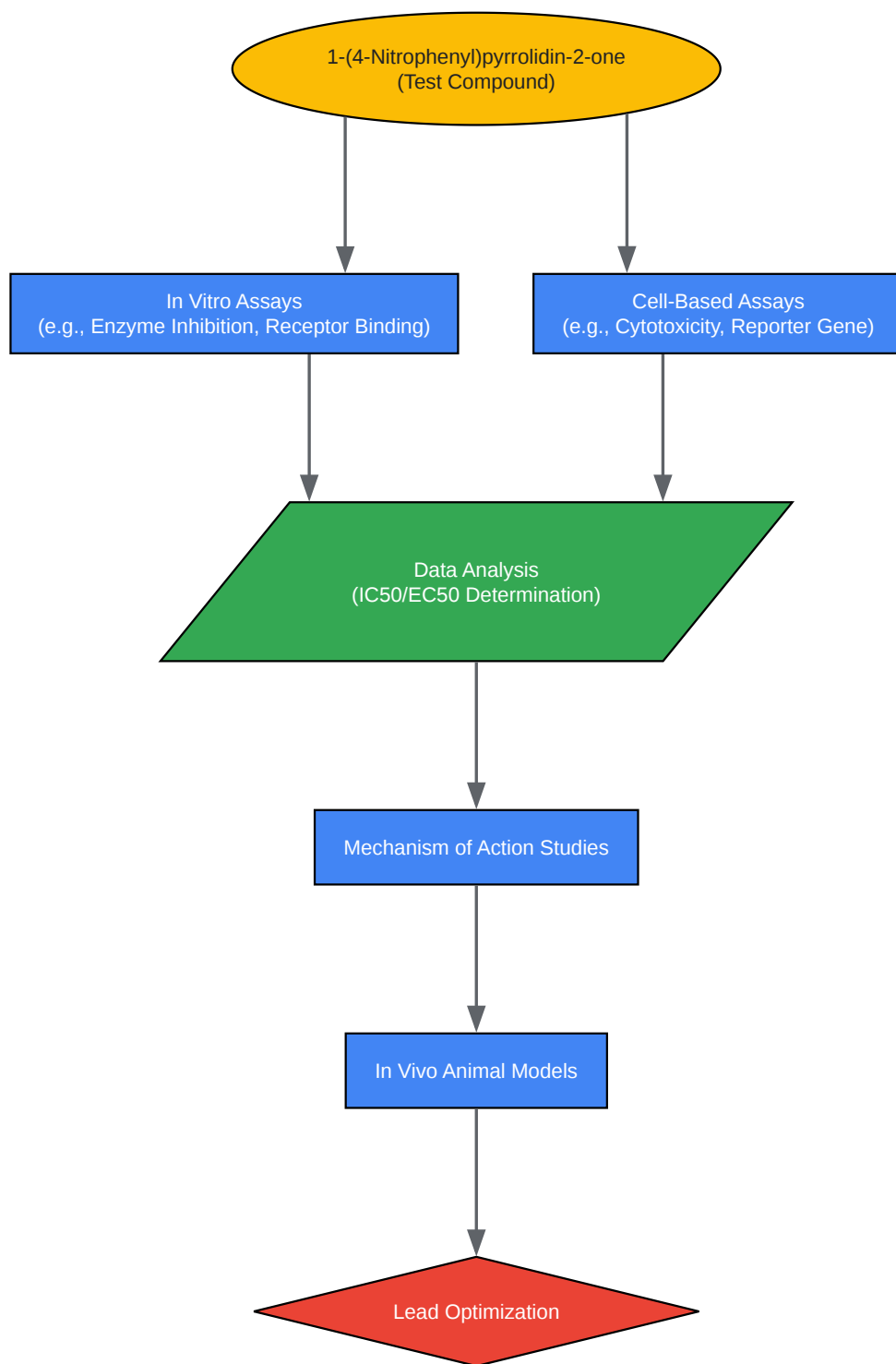


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Caption: Potential multi-target anti-inflammatory action of a nitrophenyl compound.

Workflow for Investigating Biological Activity

A general workflow for characterizing the biological activity of **1-(4-nitrophenyl)pyrrolidin-2-one** is outlined below.



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Caption: General workflow for biological activity screening.

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- To cite this document: BenchChem. [Commercial Suppliers and Technical Profile of 1-(4-Nitrophenyl)pyrrolidin-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076513#commercial-suppliers-of-1-4-nitrophenyl-pyrrolidin-2-one>]

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